

Proper Disposal of Phloroglucinol-13C6: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Phloroglucinol-13C6*

Cat. No.: *B1147208*

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This guide provides essential safety and logistical information for the proper disposal of **Phloroglucinol-13C6**, tailored for researchers, scientists, and drug development professionals. The following procedures ensure safe handling and compliance with standard laboratory waste management protocols.

Understanding the Compound: **Phloroglucinol-13C6** is a stable, non-radioactive, isotopically labeled form of phloroglucinol.[1][2] The carbon-13 isotope does not pose a radiological threat.[1] Therefore, the disposal procedures are dictated by the chemical hazards of the phloroglucinol molecule itself.

Phloroglucinol is classified as a hazardous substance. It is known to cause skin and eye irritation and may lead to respiratory irritation.[3][4][5] It is also considered harmful to aquatic life with long-lasting effects.[4][6] Consequently, it must be disposed of as hazardous chemical waste.[3]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE).

- Eye Protection: Chemical splash goggles are mandatory.[4][7]
- Skin Protection: Wear chemical-resistant gloves and a lab coat.[4]

- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood, to avoid inhaling dust particles.[3][7]
- General Hygiene: Wash hands thoroughly after handling the material.[7][8]

Step-by-Step Disposal Protocol

1. Waste Collection:

- Solid Waste:
 - Carefully sweep up any spilled solid **Phloroglucinol-13C6**, avoiding dust formation.[3]
 - Place the swept material and any contaminated disposable items (e.g., weighing paper, gloves) into a clearly labeled, sealable container designated for hazardous solid chemical waste.[5]
- Liquid Waste (Solutions):
 - Do not pour **Phloroglucinol-13C6** solutions down the drain.[3][6]
 - Collect all solutions containing **Phloroglucinol-13C6** in a designated, leak-proof hazardous liquid waste container.
 - Ensure the waste container is compatible with the solvents used in the solution.

2. Waste Container Management:

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Phloroglucinol-13C6**". List all other chemical constituents of the waste, including solvents.
- Storage: Store the sealed waste container in a designated satellite accumulation area for chemical waste.[9] Keep the container closed when not in use. Store it in a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents.[5][8]

3. Final Disposal:

- Arranging Pickup: Once the waste container is nearly full (typically around 75% capacity), arrange for its collection by your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.[9]
- Compliance: Always follow your institution's specific protocols and adhere to all local, regional, and national regulations for hazardous waste disposal.[5][7][10]

Summary of Hazard Information

Hazard Classification	Description	Primary Routes of Exposure
Acute Toxicity	May be harmful if swallowed. [4] Oral LD50 (rat): 4000 mg/kg.[5][7]	Ingestion, Inhalation, Skin/Eye Contact.
Skin Irritation	Causes skin irritation.[3][4] May cause an allergic skin reaction.[3]	Direct contact.
Eye Irritation	Causes serious eye irritation. [3][4]	Direct contact.
Respiratory Irritation	May cause respiratory irritation upon inhalation of dust.[3][4][5]	Inhalation.
Environmental Hazard	Harmful to aquatic life with long-lasting effects.[4][6]	Release into drains or waterways.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Phloroglucinol-13C6**.



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